

# 4-Dodecylphenol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Dodecylphenol

Cat. No.: B094205

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This technical guide provides an in-depth overview of the chemical and physical properties of **4-Dodecylphenol**. It includes detailed experimental protocols for the determination of its core properties and visual representations of its potential biological signaling pathways and experimental workflows.

## Chemical and Physical Properties of 4-Dodecylphenol

**4-Dodecylphenol** is an organic compound belonging to the alkylphenol family. It consists of a phenol ring substituted with a dodecyl group at the para (4) position. The dodecyl group can be a linear chain (n-dodecylphenol) or a branched isomer. The properties can vary slightly depending on the isomeric form.

## Summary of Physicochemical Data

The following tables summarize the key chemical and physical properties of **4-Dodecylphenol**.

Identifier	Value	Source
IUPAC Name	4-dodecylphenol	[1]
CAS Number	104-43-8 (for p-n-dodecylphenol)	[1]
27193-86-8 (for mixture of isomers)	[2][3]	
121158-58-5 (for branched dodecylphenol)	[4][5]	
Molecular Formula	C18H30O	[1][4][6]
Molecular Weight	262.43 g/mol	[1][2][3]
Canonical SMILES	<chem>CCCCCCCCCCCCC1=CC=C(C=C1)O</chem>	[1]
InChI Key	KJWMCPYEODZESQ-UHFFFAOYSA-N	[1][2]

Physical Property	Value	Source
Physical Description	Straw-colored liquid with a phenolic odor. May also appear as a white to light yellow powder or crystal.	[1][7]
Boiling Point	310-335 °C (lit.)	[2][8][9][10][11]
Melting Point	64.0 to 68.0 °C (for crystalline form)	[7]
Density	0.94 g/mL at 25 °C (lit.)	[2][8][9][10][11]
Vapor Pressure	3.3E-06 mmHg at 25°C	[8]
Water Solubility	Miscible	[8]
Flash Point	>230 °F (>110 °C)	[8]
Refractive Index	n <sub>20/D</sub> 1.503 (lit.)	[2][8][9][10][11]
LogP (Octanol-Water Partition Coefficient)	5.85560	[8]

## Experimental Protocols

The determination of the physicochemical properties of chemical substances like **4-Dodecylphenol** is guided by standardized international protocols, such as the OECD Guidelines for the Testing of Chemicals. These guidelines ensure data reliability and comparability across different laboratories.

### Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the standard atmospheric pressure (101.325 kPa). [2][8] Several methods can be employed:

- **Ebulliometer Method:** This method involves measuring the boiling point by directly observing the temperature of the boiling liquid in a specialized apparatus called an ebulliometer.

- **Dynamic Method:** This method measures the boiling point by determining the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches the ambient atmospheric pressure.
- **Distillation Method:** This method determines the boiling range of a substance by distillation.
- **Siwoloboff Method:** A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded.
- **Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA):** These thermal analysis techniques can be used to determine the boiling point by detecting the endothermic event associated with boiling.

## Determination of Density (OECD Guideline 109)

Density is the mass of a substance per unit volume.<sup>[1]</sup> For liquids like **4-Dodecylphenol**, the following methods are commonly used:

- **Hydrometer:** A weighted glass float is placed in the liquid, and the density is read from a calibrated scale on the stem.
- **Hydrostatic Balance:** The density is calculated from the difference in the weight of a solid body in air and when immersed in the liquid.
- **Oscillating Densimeter:** The natural frequency of a U-shaped tube filled with the liquid is measured, which is directly related to the density of the liquid.
- **Pycnometer Method:** A glass bottle with a specific volume (pycnometer) is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.

## Determination of Water Solubility (OECD Guideline 105)

Water solubility is the saturation mass concentration of a substance in water at a given temperature.<sup>[3][12]</sup> The two primary methods are:

- **Column Elution Method:** This method is suitable for substances with low solubility. A column is packed with an inert support material coated with the test substance. Water is passed

through the column, and the concentration of the substance in the eluate is determined until it becomes constant.

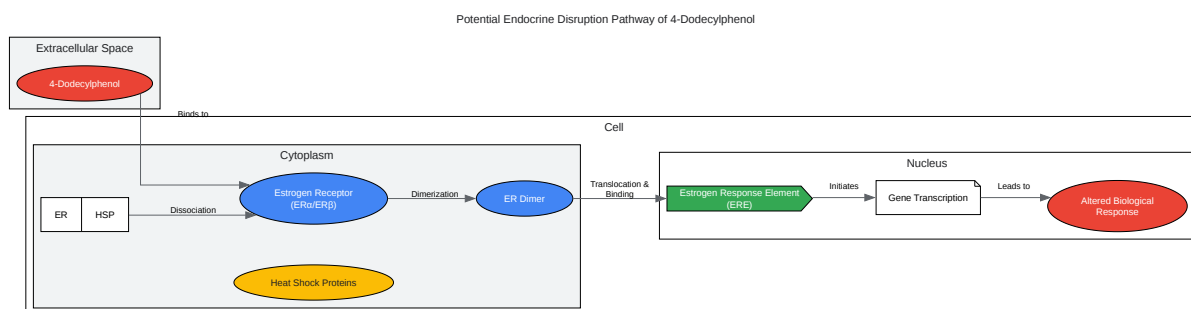
- **Flask Method:** A certain amount of the substance is stirred in water at a constant temperature for a prolonged period to achieve saturation. The concentration of the substance in the aqueous phase is then determined after separating any undissolved material.

## Biological Activity and Signaling Pathways

Alkylphenols, including **4-dodecylphenol**, are known as endocrine-disrupting chemicals (EDCs).<sup>[13]</sup> They can interfere with the body's endocrine system, primarily by mimicking the action of estrogen.

### Estrogen Receptor Signaling Pathway

**4-Dodecylphenol** can bind to estrogen receptors (ER $\alpha$  and ER $\beta$ ), initiating a signaling cascade that is normally triggered by the natural hormone estradiol. This can lead to the inappropriate activation of estrogen-responsive genes, potentially causing adverse health effects.



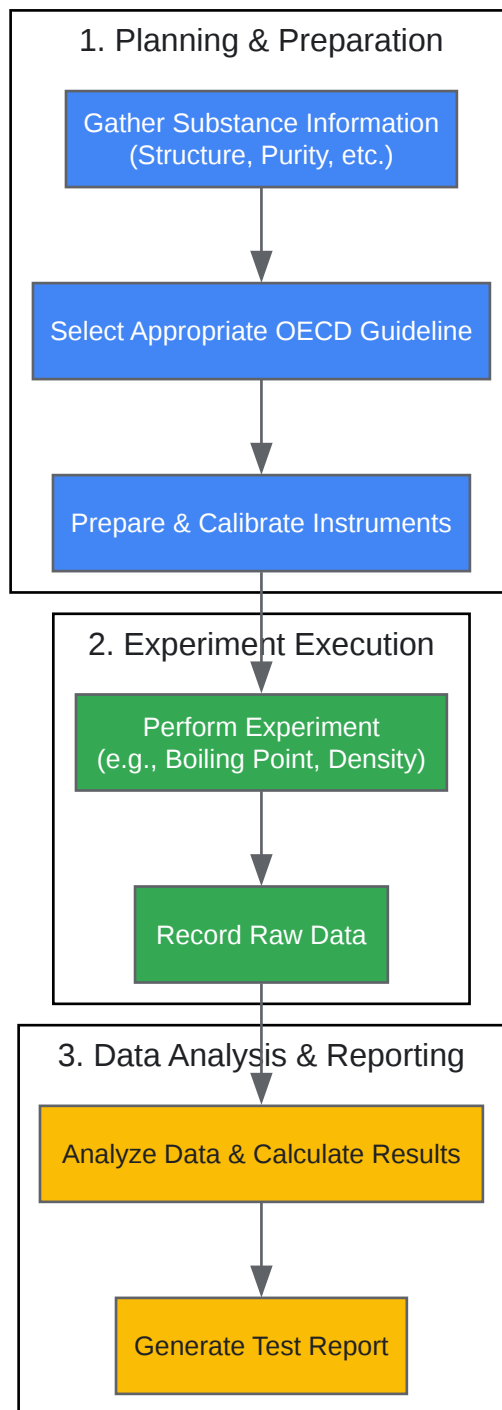
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Caption: Potential mechanism of endocrine disruption by **4-Dodecylphenol** via the estrogen receptor pathway.

## Experimental Workflow

The following diagram illustrates a general workflow for the determination of the physicochemical properties of a chemical substance like **4-Dodecylphenol**, based on OECD guidelines.

## General Workflow for Physicochemical Property Determination



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Caption: A simplified workflow for the experimental determination of physicochemical properties.

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